

Application Notes and Protocols for **cis-1-Chloro-1-butene**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-1-Chloro-1-butene*

Cat. No.: B1624030

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and laboratory applications of **cis-1-Chloro-1-butene**. The information is intended to ensure the safety of laboratory personnel and the integrity of experimental procedures.

Chemical and Physical Properties

cis-1-Chloro-1-butene is a volatile and flammable liquid. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	7611-86-1	[1]
Molecular Formula	C ₄ H ₇ Cl	[1]
Molecular Weight	90.55 g/mol	[1]
Appearance	Colorless liquid	
Density	0.909 g/cm ³	[2]
Boiling Point	68 °C at 760 mmHg	[2]
Melting Point	-96 °C (estimate)	[2]
Vapor Pressure	154 mmHg at 25°C	[2]
Refractive Index	1.4099	[2]

Safety and Handling

cis-1-Chloro-1-butene is a hazardous chemical that requires strict adherence to safety protocols. It is flammable and may cause irritation upon contact.

Personal Protective Equipment (PPE)

When handling **cis-1-Chloro-1-butene**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.

Safe Handling Practices

- Always handle **cis-1-Chloro-1-butene** in a certified chemical fume hood.

- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools and equipment to prevent ignition.
- Ground all equipment when transferring the liquid to prevent static discharge.
- Keep away from heat, sparks, open flames, and other sources of ignition.

First Aid Measures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage

Proper storage of **cis-1-Chloro-1-butene** is crucial for maintaining its stability and ensuring laboratory safety.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.
- Storage Temperature: Store at room temperature, away from direct sunlight and heat sources.

Experimental Protocols

cis-1-Chloro-1-butene is a valuable intermediate in organic synthesis, particularly for the stereoselective formation of (Z)-alkenes.

Protocol 1: Generation of (Z)-but-1-enyllithium

This protocol describes the preparation of a (Z)-vinyl lithium reagent, which can be used in various carbon-carbon bond-forming reactions.

Materials:

- **cis-1-Chloro-1-butene**
- tert-Butyllithium (t-BuLi) in pentane or heptane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Argon or nitrogen gas supply
- Schlenk flask and other dry glassware
- Magnetic stirrer and stir bar
- Low-temperature thermometer

Procedure:

- Assemble a dry Schlenk flask equipped with a magnetic stir bar, a septum, and an argon/nitrogen inlet.
- Under a positive pressure of inert gas, add anhydrous diethyl ether or THF to the flask.
- Cool the solvent to -78 °C using a dry ice/acetone bath.
- Slowly add **cis-1-Chloro-1-butene** to the cold solvent with stirring.
- To this solution, add two equivalents of tert-butyllithium dropwise via syringe, maintaining the temperature at -78 °C.
- After the addition is complete, stir the reaction mixture at -78 °C for 1-2 hours.

- The resulting solution of (Z)-but-1-enyllithium is ready for reaction with an electrophile.

Notes:

- This reaction is highly sensitive to moisture and air. Ensure all glassware is oven-dried and the reaction is performed under a strict inert atmosphere.
- tert-Butyllithium is a pyrophoric reagent and should be handled with extreme care.

Protocol 2: Stereospecific Synthesis of a (Z)-alkene via Suzuki Coupling (Generalized)

This protocol outlines a general procedure for the cross-coupling of (Z)-but-1-enyl species (derived from **cis-1-Chloro-1-butene**) with an organoboron compound.

Materials:

- (Z)-but-1-enyllithium solution (prepared as in Protocol 1)
- An aryl or vinyl boronic acid or ester
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., aqueous sodium carbonate or potassium phosphate)
- Anhydrous solvent (e.g., THF, dioxane)

Procedure:

- To the freshly prepared (Z)-but-1-enyllithium solution at -78 °C, add the boronic acid or ester.
- In a separate flask, prepare a solution of the palladium catalyst and base in the chosen solvent.
- Transfer the catalyst/base solution to the reaction mixture at low temperature.
- Allow the reaction to slowly warm to room temperature and stir for 12-24 hours, or until TLC/GC-MS analysis indicates completion.

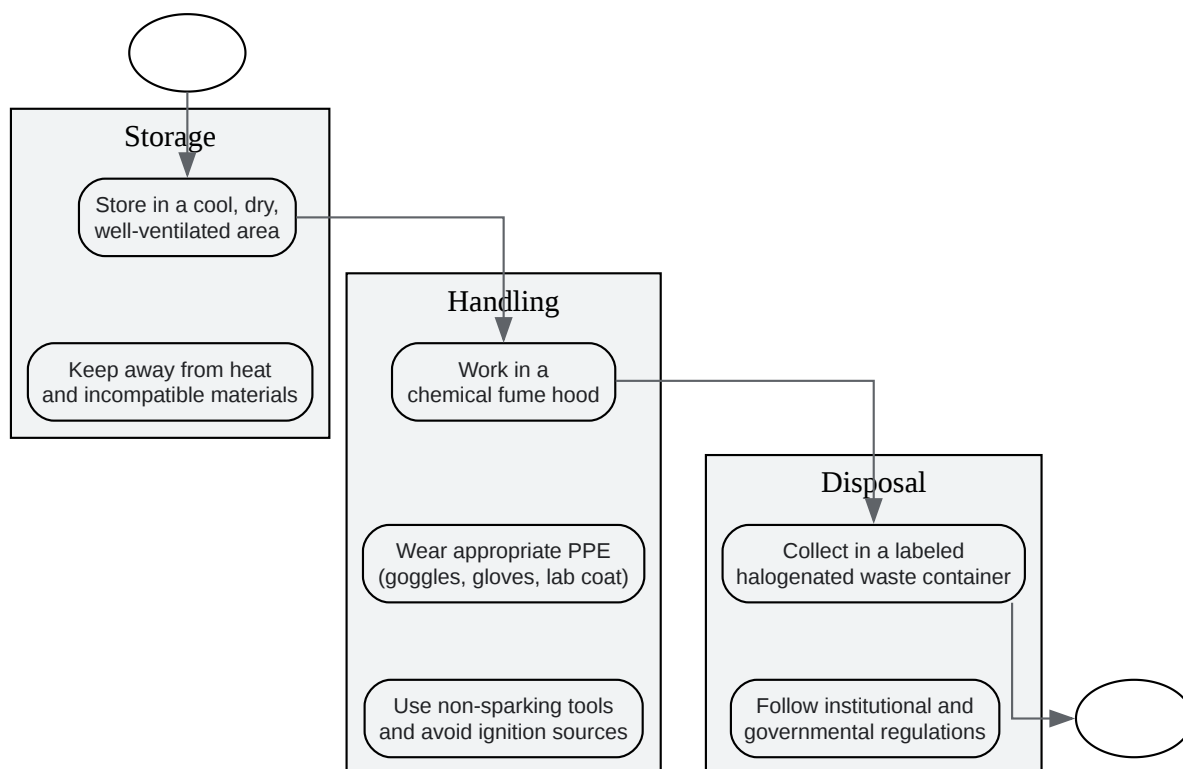
- Quench the reaction by adding water or saturated aqueous ammonium chloride.
- Extract the product with an organic solvent (e.g., diethyl ether, ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Waste Disposal

- All waste containing **cis-1-Chloro-1-butene** should be collected in a designated, properly labeled hazardous waste container for halogenated organic compounds.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visual Workflows

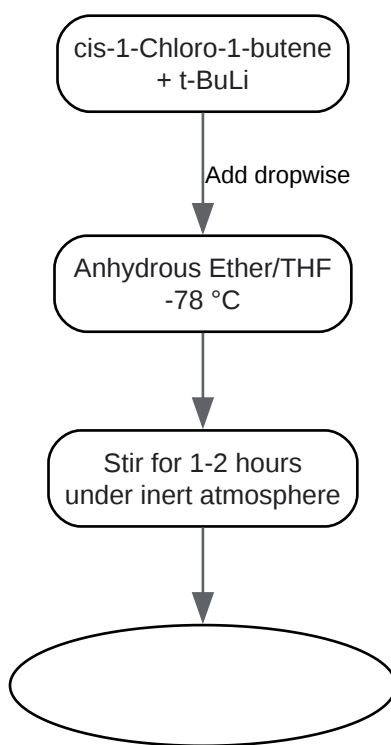
Handling and Storage Workflow



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Caption: Workflow for the safe storage, handling, and disposal of **cis-1-Chloro-1-butene**.

Synthesis of (Z)-but-1-enyllithium Workflow



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Caption: Experimental workflow for the preparation of (Z)-but-1-enyllithium.

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References

- 1. (Z)-1-Chloro-1-butene | C₄H₇Cl | CID 5364401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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